

Section 1: Predicted Physicochemical and Structural Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,4-Dibromo-8-nitroquinoline

Cat. No.: B12819415

[Get Quote](#)

The fundamental properties of **2,4-Dibromo-8-nitroquinoline** have been estimated based on its constituent fragments: 2,4-dibromoquinoline and 8-nitroquinoline. These predictions provide a baseline for experimental design and analytical method development.

Structural Identifiers:

- IUPAC Name: **2,4-dibromo-8-nitroquinoline**
- Molecular Formula: C₉H₄Br₂N₂O₂
- Canonical SMILES: C1=CC=C2C(=C1[O-])N=C(C=C2Br)Br
- InChI: InChI=1S/C9H4Br2N2O2/c10-6-4-8(12)13-7-3-1-2-5(9(7)6)14(15)16
- InChIKey: FNJCMHBSUPXQBE-UHFFFAOYSA-N

Table 1: Predicted & Calculated Physicochemical Properties

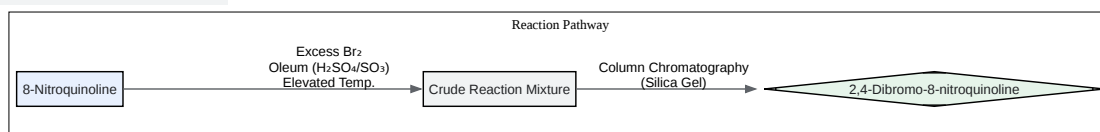
Property	Predicted Value / Range	Rationale / Analog Data Source
Molecular Weight	331.95 g/mol	Calculated from molecular formula <chem>C9H4Br2N2O2</chem> . [1]
Melting Point	> 150 °C (Estimate)	Based on related structures. 8-Nitroquinoline has a melting point around 85-89°C [2] ; dibromination is expected to significantly increase this value due to increased molecular weight and crystal lattice energy.
Boiling Point	> 400 °C (Estimate)	High molecular weight and polarity suggest a very high boiling point, likely with decomposition.
Solubility	Insoluble in water. Soluble in hot polar aprotic solvents (e.g., DMSO, DMF) and chlorinated solvents (e.g., Dichloromethane, Chloroform).	Aromatic, halogenated nitro-compounds typically exhibit poor aqueous solubility but are soluble in organic solvents.

| XLogP3 | ~~content ng c3932382896="" class="ng-star-inserted">4.0 (Estimate)~~ | Calculated based on the additive properties of two bromine atoms (+0.8-1.0 each) and a nitro group (~-0.3) on a quinoline core. The XLogP3 for 2,8-dibromoquinoline is 3.9. |

Section 2: Proposed Synthetic Strategy

Synthesizing this specific isomer presents a regiochemical challenge due to the complex interplay of substituent directing effects. The nitro group is a strong deactivating meta-director, while the bromo groups are deactivating but ortho-, para-directing. A direct, one-pot synthesis from a simple quinoline is unlikely to be selective. Therefore, a multi-step, controlled approach is necessary. Here, we propose a plausible, albeit challenging, synthetic route starting from 8-nitroquinoline.

Figure 1: Proposed Synthetic Workflow for 2,4-Dibromo-8-nitroquinoline.



[Click to download full resolution via product page](#)

Caption: Figure 1: Proposed Synthetic Workflow for **2,4-Dibromo-8-nitroquinoline**.

Rationale Behind Experimental Choices

The proposed synthesis employs a forceful bromination condition. The 8-nitro group strongly deactivates the entire quinoline system towards electrophilic aromatic substitution. To overcome this, a highly activated electrophile and harsh conditions are required.

- **Reagents:** Molecular bromine (Br₂) is the bromine source. Oleum (fuming sulfuric acid) acts as both the solvent and a catalyst. The SO₃ in oleum protonates the Br₂, creating a highly electrophilic "Br⁺" species, which is necessary to attack the electron-deficient ring.
- **Causality:** The 8-nitro group directs incoming electrophiles primarily to the C5 and C7 positions. However, the pyridine ring is inherently more electron-deficient than the benzene ring. Under these harsh conditions, substitution on the pyridine ring at the 2 and 4 positions, which are activated by the nitrogen lone pair in the protonated quinoline, becomes possible, though likely competitive with other isomers. This method is expected to produce a mixture of products, necessitating a robust purification step.

Proposed Experimental Protocol

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, dropping funnel, and a reflux condenser connected to a gas trap (to neutralize HBr byproduct), add 8-nitroquinoline (1.0 eq).

- **Reagent Addition:** Cool the flask to 0°C in an ice-salt bath. Slowly add oleum (20% SO₃) to dissolve the starting material.
- **Bromination:** From the dropping funnel, add a solution of molecular bromine (2.5 eq) in oleum dropwise over 1 hour, ensuring the internal temperature does not exceed 10°C.
- **Reaction Progression:** After the addition is complete, allow the mixture to slowly warm to room temperature and then heat to 60-70°C for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** Carefully pour the reaction mixture onto crushed ice. The product will precipitate. Neutralize the acidic solution with a saturated sodium bicarbonate solution until effervescence ceases.
- **Extraction:** Extract the aqueous slurry with dichloromethane (3x volumes). Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Concentrate the organic extract under reduced pressure. The resulting crude solid will be a mixture of isomers. Purify the target compound using silica gel column chromatography with a gradient elution system (e.g., hexane/ethyl acetate).

Section 3: Predicted Chemical Reactivity

The reactivity of **2,4-Dibromo-8-nitroquinoline** is dictated by its three functional groups, making it a versatile intermediate for further chemical modification.

Caption: Figure 2: Predicted Reactivity Sites on **2,4-Dibromo-8-nitroquinoline**.

- **Positions 2 and 4 (Bromo-Substituted):** These positions are highly activated for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira, Buchwald-Hartwig amination).^[3] The C-Br bonds can be selectively functionalized to introduce aryl, alkyl, or amino groups. The C2-Br bond is generally more reactive than the C4-Br bond in nucleophilic substitutions.
- **Positions 5 and 7:** The powerful electron-withdrawing effect of the 8-nitro group activates the ortho (C7) and para (C5) positions towards Nucleophilic Aromatic Substitution (S_NAr).

Strong nucleophiles can displace the hydrogen atoms at these positions, especially if a stronger activating group is present.

- Position 8 (Nitro-Substituted): The nitro group can be readily reduced to an amino group using standard conditions (e.g., Fe/HCl, SnCl₂, or catalytic hydrogenation). This resulting 8-aminoquinoline derivative is a valuable bidentate ligand and a precursor for further functionalization.

Section 4: Proposed Analytical Characterization Workflow

Confirming the structure and purity of the final product is paramount. A multi-technique approach is required for unambiguous characterization.

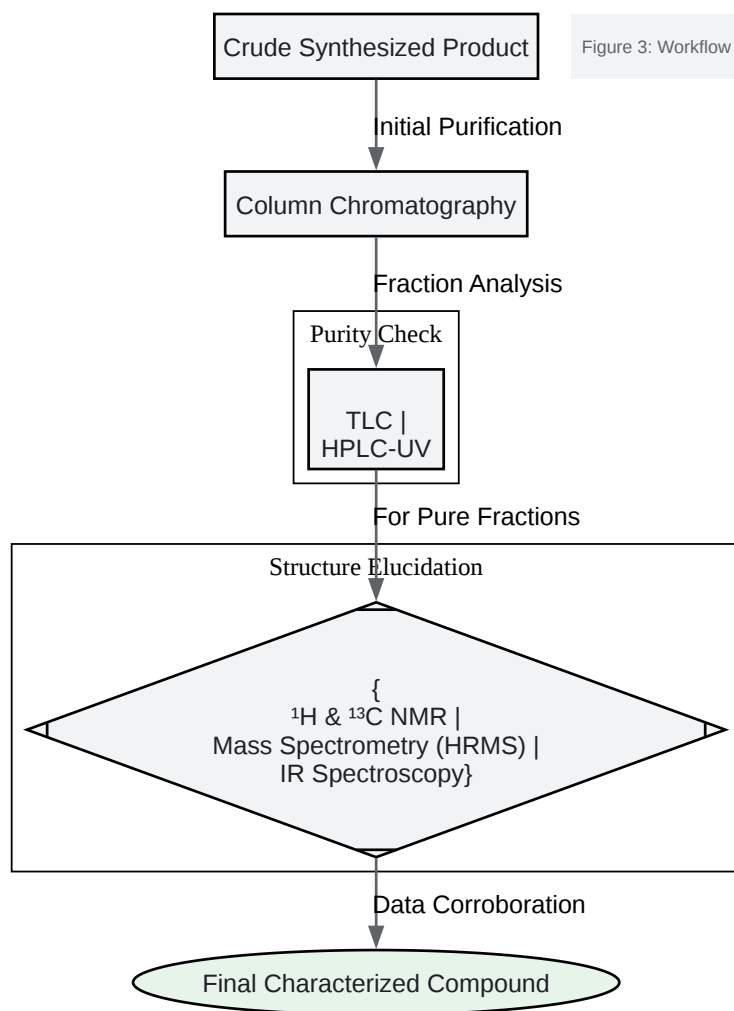


Figure 3: Workflow for the Analytical Characterization of a Novel Compound.

[Click to download full resolution via product page](#)

Caption: Figure 3: Workflow for the Analytical Characterization of a Novel Compound.

Predicted Spectroscopic Signatures

- ^1H NMR: The spectrum should show four distinct aromatic protons in the 7.5-9.0 ppm range, each appearing as a doublet or doublet of doublets. The deshielding effects of the nitro and bromo groups will cause significant downfield shifts.
- ^{13}C NMR: Nine distinct carbon signals are expected. Carbons bearing bromine (C2, C4) and the nitro group (C8) will be significantly shifted and may show reduced intensity.
- Mass Spectrometry (HRMS): The key diagnostic feature will be the isotopic pattern of the molecular ion peak. The presence of two bromine atoms will result in a characteristic M, M+2, M+4 pattern with an approximate intensity ratio of 1:2:1. The high-resolution mass should match the calculated exact mass of $\text{C}_9\text{H}_4\text{Br}_2\text{N}_2\text{O}_2$.
- IR Spectroscopy: Characteristic peaks for the N-O stretching of the nitro group will be prominent around 1530 cm^{-1} (asymmetric) and 1350 cm^{-1} (symmetric). C=N and C=C stretching vibrations of the quinoline ring will appear in the $1600\text{-}1450\text{ cm}^{-1}$ region.

Section 5: Safety and Handling

While no specific safety data exists for **2,4-Dibromo-8-nitroquinoline**, its structure suggests significant hazards. The safety protocols must be based on the known hazards of related compounds, such as 2,4-dibromoquinoline and various nitroaromatics.[\[4\]](#)[\[5\]](#)

Table 2: Anticipated GHS Hazard Classification

Pictogram	Hazard Class	Precautionary Statement Codes
-----------	--------------	-------------------------------

|
| Acute Toxicity, Oral (Category 3/4)[\[4\]](#)[\[6\]](#) | P264, P270, P301+P312 | | Serious Eye Damage (Category 1)[\[5\]](#) | P280, P305+P351+P338 | | Skin Irritation (Category 2)[\[4\]](#)[\[5\]](#) | P280, P302+P352 | | Respiratory Irritation (Category 3)[\[4\]](#)[\[5\]](#) | P261, P271, P304+P340 |

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: All manipulations should be performed inside a certified chemical fume hood to avoid inhalation of dust or vapors.[\[7\]](#)

- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[4]
 - Hand Protection: Wear nitrile or neoprene gloves. Inspect gloves prior to use and dispose of contaminated gloves properly.[4]
 - Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes are mandatory. For larger quantities, a chemical-resistant apron or suit is recommended.[4]
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[8]
 - Skin Contact: Wash off with soap and plenty of water. Consult a physician.[4]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[7]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Consult a physician.[9]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. This compound should be treated as hazardous waste.

Conclusion

2,4-Dibromo-8-nitroquinoline represents an unexplored building block with significant potential for creating diverse chemical libraries. This guide provides a robust, predictive framework for its synthesis, characterization, and handling. By anticipating its physicochemical properties, reactivity, and safety hazards based on established chemical knowledge of its analogues, researchers can approach the study of this compound with a well-defined and safety-conscious strategy. The successful synthesis and validation of its properties will open new avenues for the development of novel therapeutics and functional materials.

References

- Angene Chemical. (2024, October 20).
- Thermo Fisher Scientific. (n.d.).

- CymitQuimica. (2024, December 19).
- Thermo Fisher Scientific. (2025, September 16).
- Tokyo Chemical Industry. (2025, June 5).
- Organic Syntheses Procedure. (n.d.). Isoquinoline, 5-bromo-8-nitro-. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Quinoline, 3-bromo-8-nitro- (CID 79286). Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Bromination of 8-substituted quinolines. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2,4-Dibromoquinoline (CID 824608). Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2,8-Dibromoquinoline (CID 45925951). Retrieved from [\[Link\]](#)
- Brodnik, H., Požgan, F., & Štefane, B. (2016). Synthesis of 8-heteroaryl nitroxoline analogues via one-pot sequential Pd-catalyzed coupling reactions. *Organic & Biomolecular Chemistry*, 14(2), 541-549. DOI:10.1039/C5OB02364E. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 6-Bromo-8-nitroquinoline (CID 110463). Retrieved from [\[Link\]](#)
- Ökten, S., et al. (2016). Reinvestigation of bromination of 8-substituted quinolines and synthesis of novel phthalonitriles. *Organic Communications*, 9(4), 82-93. Retrieved from [\[Link\]](#)
- ChemWhat. (n.d.). 2,4-DIBROMO-6-NITROQUINOLINE CAS#: 437708-86-6. Retrieved from [\[Link\]](#)
- ResearchGate. (2011). 8-Nitroquinoline. Retrieved from [\[Link\]](#)
- Hyma Synthesis Pvt. Ltd. (n.d.). Product Catalog. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 5-Bromo-8-nitroquinoline (CID 581618). Retrieved from [\[Link\]](#)
- Xu, L., et al. (2011). 8-Nitroquinoline. *Acta Crystallographica Section E: Structure Reports Online*, 67(Pt 4), o957. Retrieved from [\[Link\]](#)
- Ökten, S., et al. (2023). Highly Brominated Quinolines: Synthesis, Characterization, and Investigation of Anticancer Activities Supported by Molecular Dynamics. *ChemistrySelect*,

8(23), e202300508. Retrieved from [[Link](#)]

- Biswas, T. (2022, May 4). MCQ-219: About reaction of dibromo compound. YouTube. Retrieved from [[Link](#)]
- PubChem. (n.d.). 3,5-Dibromo-8-nitroquinoline (CID 177819150). Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemwhat.com [chemwhat.com]
- 2. researchgate.net [researchgate.net]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. angenechemical.com [angenechemical.com]
- 5. 2,4-Dibromoquinoline | C₉H₅Br₂N | CID 824608 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Quinoline, 3-bromo-8-nitro- | C₉H₅BrN₂O₂ | CID 79286 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. assets.thermofisher.cn [assets.thermofisher.cn]
- To cite this document: BenchChem. [Section 1: Predicted Physicochemical and Structural Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12819415/docs#section-1-predicted-physicochemical-and-structural-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)